

7-Methyl-8-nitroquinoline: A Comprehensive Technical Guide for Advanced Research

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Compound of Interest

Compound Name: 7-Methyl-8-nitroquinoline

CAS No.: 7471-63-8

Cat. No.: B1293703

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This guide provides an in-depth exploration of **7-Methyl-8-nitroquinoline**, a pivotal heterocyclic aromatic compound in medicinal chemistry and organic synthesis. Intended for researchers, scientists, and professionals in drug development, this document delves into its chemical identity, synthesis, applications, and safety protocols, offering a foundation for its use as a versatile synthetic intermediate.

Core Chemical Identity

7-Methyl-8-nitroquinoline is unequivocally identified by the CAS Number: 7471-63-8.[1][2][3][4] This unique numerical identifier is assigned by the Chemical Abstracts Service (CAS) to ensure unambiguous identification in chemical literature and databases.

The compound's structure, featuring a quinoline core with a methyl group at the 7-position and a nitro group at the 8-position, imparts distinct chemical properties that are instrumental to its utility in synthesis.[5] The electron-withdrawing nature of the nitro group significantly influences its reactivity.[5]

Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic properties of **7-Methyl-8-nitroquinoline** is presented in the table below for quick reference.

Property	Value	Source(s)
CAS Number	7471-63-8	[1][2][3][4]
Molecular Formula	C ₁₀ H ₈ N ₂ O ₂	[2]
Molecular Weight	188.18 g/mol	
IUPAC Name	7-methyl-8-nitroquinoline	[2]
Appearance	White to almost white or cream to pale green-yellow/dark yellow to brown powder/crystal	[3]
Melting Point	182-187 °C	[2][3]
SMILES	<chem>CC1=C(C2=C(C=CC=N2)C=C1)[O-]</chem>	
InChI Key	ZZDTVYJYMRSNQL-UHFFFAOYSA-N	[2]
Purity	>98.0% (GC/HPLC)	[2][3]

Synthesis of 7-Methyl-8-nitroquinoline: A Step-by-Step Protocol

The synthesis of **7-Methyl-8-nitroquinoline** is most efficiently achieved through a two-step process.[6][7] This methodology involves the initial synthesis of a mixture of 5- and 7-methylquinoline via the Skraup reaction, followed by the selective nitration of the 7-methyl isomer.[6][8]

Step 1: Skraup Synthesis of 7-Methylquinoline

The Skraup synthesis is a classic method for producing quinolines. In this context, m-toluidine reacts with glycerol in the presence of an oxidizing agent (m-nitrobenzene-sulfonate) and

sulfuric acid.[6] This reaction typically yields a mixture of 7-methylquinoline and 5-methylquinoline, with the 7-isomer being the major product.[6]

Experimental Protocol:

- In a round-bottom flask equipped with a mechanical stirrer, combine m-nitrobenzenesulfonate (0.6 mol), glycerol (0.92 mol), and m-toluidine (0.47 mol).[6][7]
- While stirring mechanically, slowly add a pre-cooled solution of 98% sulfuric acid (2.7 mol) and water (61.5 g) drop-wise.[6][7] Maintain the temperature of the reaction mixture by using an ice bath to control the exothermic reaction.[6]
- Upon completion of the addition, the reaction is typically heated to drive the cyclization and dehydration steps.
- The resulting mixture contains both 7-methylquinoline and 5-methylquinoline, which can be used in the subsequent step without further purification.[6]

Step 2: Selective Nitration of 7-Methylquinoline

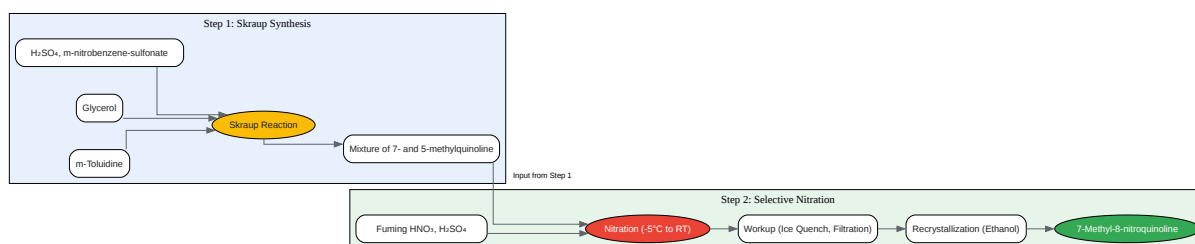
The subsequent nitration step selectively yields **7-Methyl-8-nitroquinoline**. [6][8] The directing effects of the methyl group and the quinoline nitrogen favor electrophilic substitution at the C-8 position.[8]

Experimental Protocol:

- In a reaction vessel, dissolve the mixture of 5- and 7-methylquinoline (0.398 mol) in concentrated sulfuric acid (142.5 mL).[6][7]
- Prepare the nitrating mixture by carefully adding fuming nitric acid (28.5 mL) to concentrated sulfuric acid (85.5 mL) in a separate beaker, while cooling in an ice bath.[6][7][8]
- Add the nitrating mixture drop-wise to the mechanically stirred quinoline solution at a low temperature (-5°C).[6][7]
- After the addition is complete, remove the cooling bath and continue stirring at room temperature for approximately 40-60 minutes.[6][7][8]

- Carefully pour the reaction mixture over a large volume of crushed ice with stirring.[8]
- Allow the ice to melt completely, which will cause the product to precipitate as a solid.[8]
- Collect the solid product by vacuum filtration and wash with cold water.[8]
- The crude product can be further purified by recrystallization from a suitable solvent, such as ethanol, to yield pure **7-Methyl-8-nitroquinoline**. [8]

Synthesis Workflow Diagram



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Caption: A general workflow for the synthesis of **7-Methyl-8-nitroquinoline**.

Applications in Research and Drug Development

7-Methyl-8-nitroquinoline serves as a crucial synthetic intermediate for the development of more complex molecules with a wide range of biological activities.[8] Its quinoline core is a well-

established pharmacophore found in numerous therapeutic agents.[6]

Precursor for Biologically Active Compounds

The primary application of **7-Methyl-8-nitroquinoline** is as a starting material for the synthesis of various drug candidates.[8] The reactive nitro group can be readily reduced to an amino group, opening pathways for a diverse array of chemical modifications and the creation of novel heterocyclic systems.[8] This makes it a valuable building block for generating libraries of compounds for high-throughput screening.

Potential Therapeutic Applications

Research has indicated that quinoline derivatives possess a broad spectrum of biological activities, including:

- **Anticancer and Antitumor Effects:** Quinoline-containing compounds have been investigated for their potential as DNA-intercalating agents and their ability to inhibit tumor growth.[6]
- **Anti-inflammatory Properties:** There is interest in developing anti-inflammatory drugs derived from **7-Methyl-8-nitroquinoline**. [6][8]
- **Antibacterial Activity:** The nitro group suggests potential for exploring its antibacterial properties, as similar nitro-containing compounds have shown efficacy against certain bacterial strains.
- **Antimalarial and Antiallergenic Agents:** The broader class of quinolines has a history of use in treating malaria, and derivatives are being explored for various other therapeutic areas.[6][8]

A study investigating the cytotoxic effects of **7-Methyl-8-nitroquinoline** on human epithelial colorectal carcinoma (Caco-2) cells highlights its potential in anticancer research.[9]

Role in Materials Science

The aromatic structure and functional groups of **7-Methyl-8-nitroquinoline** may offer interesting properties for applications in material science, such as the development of organic electronics or photoactive materials, although further research is needed in this area.

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling **7-Methyl-8-nitroquinoline**. The synthesis protocol, in particular, involves highly corrosive and strong oxidizing acids.[8]

Hazard Identification:

- GHS Hazard Statements: Suspected of causing genetic defects (H341), and may cause skin and serious eye irritation (H315, H319).[10]
- Pictograms: Health Hazard, Irritant.

Recommended Precautions:

- Always work in a certified chemical fume hood.[8]
- Wear appropriate personal protective equipment (PPE), including safety goggles, a face shield, and acid-resistant gloves.[8]
- Exercise strict temperature control during the nitration step to prevent runaway reactions.[8]
- Quenching the reaction mixture on ice should be done slowly and carefully to manage heat generation.[8]
- Avoid inhalation, ingestion, and contact with skin and eyes.[11][12]

For comprehensive safety information, always refer to the latest Safety Data Sheet (SDS) provided by the supplier.[10][11][12][13]

Conclusion

7-Methyl-8-nitroquinoline, identified by CAS number 7471-63-8, is a valuable and versatile intermediate in the field of organic and medicinal chemistry. Its efficient two-step synthesis and the reactivity of its functional groups provide a gateway to a wide array of novel compounds with significant therapeutic potential. A thorough understanding of its synthesis, properties, and safe handling is essential for researchers and drug development professionals seeking to leverage this compound in their scientific endeavors.

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